

# Mat2A-IN-11 solubility and stability in DMSO

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## Compound of Interest

Compound Name: Mat2A-IN-11

Cat. No.: B12379512

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## Technical Support Center: Mat2A-IN-11

Welcome to the technical support center for **Mat2A-IN-11**. This resource provides researchers, scientists, and drug development professionals with comprehensive guidance on the solubility and stability of **Mat2A-IN-11** in DMSO.

## Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for reconstituting **Mat2A-IN-11**?

A1: The recommended solvent for preparing stock solutions of **Mat2A-IN-11** is dimethyl sulfoxide (DMSO). It is a polar, aprotic solvent capable of dissolving many organic compounds that are not soluble in aqueous solutions[1]. For in vivo experiments, co-solvents such as PEG300, Tween 80, and saline may be required for further dilution[2][3].

Q2: How should I prepare a stock solution of **Mat2A-IN-11** in DMSO?

A2: To prepare a stock solution, add the appropriate volume of high-purity, anhydrous DMSO to the vial containing the powdered **Mat2A-IN-11**. To aid dissolution, you can gently warm the solution to 37°C or use sonication in an ultrasonic bath[2][4]. It is crucial to use newly opened or properly stored anhydrous DMSO, as hygroscopic (water-absorbing) DMSO can significantly impact the solubility of the compound[3][5].

Q3: What is the solubility of **Mat2A-IN-11** in DMSO?

A3: **Mat2A-IN-11**, also known as MAT2A Allosteric inhibitor 1, is a potent inhibitor of methionine adenosyltransferase 2A (MAT2A) with an IC<sub>50</sub> of 6.8 nM[6][7][8]. While specific solubility data for **Mat2A-IN-11** is not publicly available, the table below summarizes the solubility of other commercially available Mat2A inhibitors in DMSO to provide a reference range.

Compound	Solubility in DMSO (mg/mL)	Solubility in DMSO (mM)	Notes
MAT2A inhibitor 2	23.33 mg/mL	63.78 mM	Sonication is recommended.
MAT2A inhibitor 4	250 mg/mL	906.62 mM	Ultrasonic assistance is needed.
MAT2A inhibitor (unspecified)	5 mg/mL	9.49 mM	N/A

Q4: How should I store the solid compound and its DMSO stock solution?

A4: Proper storage is critical to maintain the integrity and activity of **Mat2A-IN-11**. The following table provides recommended storage conditions. Stock solutions should be aliquoted into smaller volumes to avoid repeated freeze-thaw cycles, which can lead to degradation[2][3][4].

Form	Storage Temperature	Duration
Solid Powder	-20°C	3 years
In DMSO	-80°C	6 months
In DMSO	-20°C	1 month

Q5: How stable is **Mat2A-IN-11** in DMSO?

A5: While specific stability data for **Mat2A-IN-11** is limited, small molecules dissolved in DMSO are generally stable when stored correctly at -20°C or -80°C in aliquots. However, the presence of water in DMSO can promote degradation. Furthermore, DMSO itself can sometimes affect protein stability in biological assays, so it's important to include appropriate solvent controls in

your experiments[9][10]. For long-term studies, it is advisable to perform periodic quality control checks on your stock solution.

Q6: What is the maximum recommended concentration of DMSO for cell-based assays?

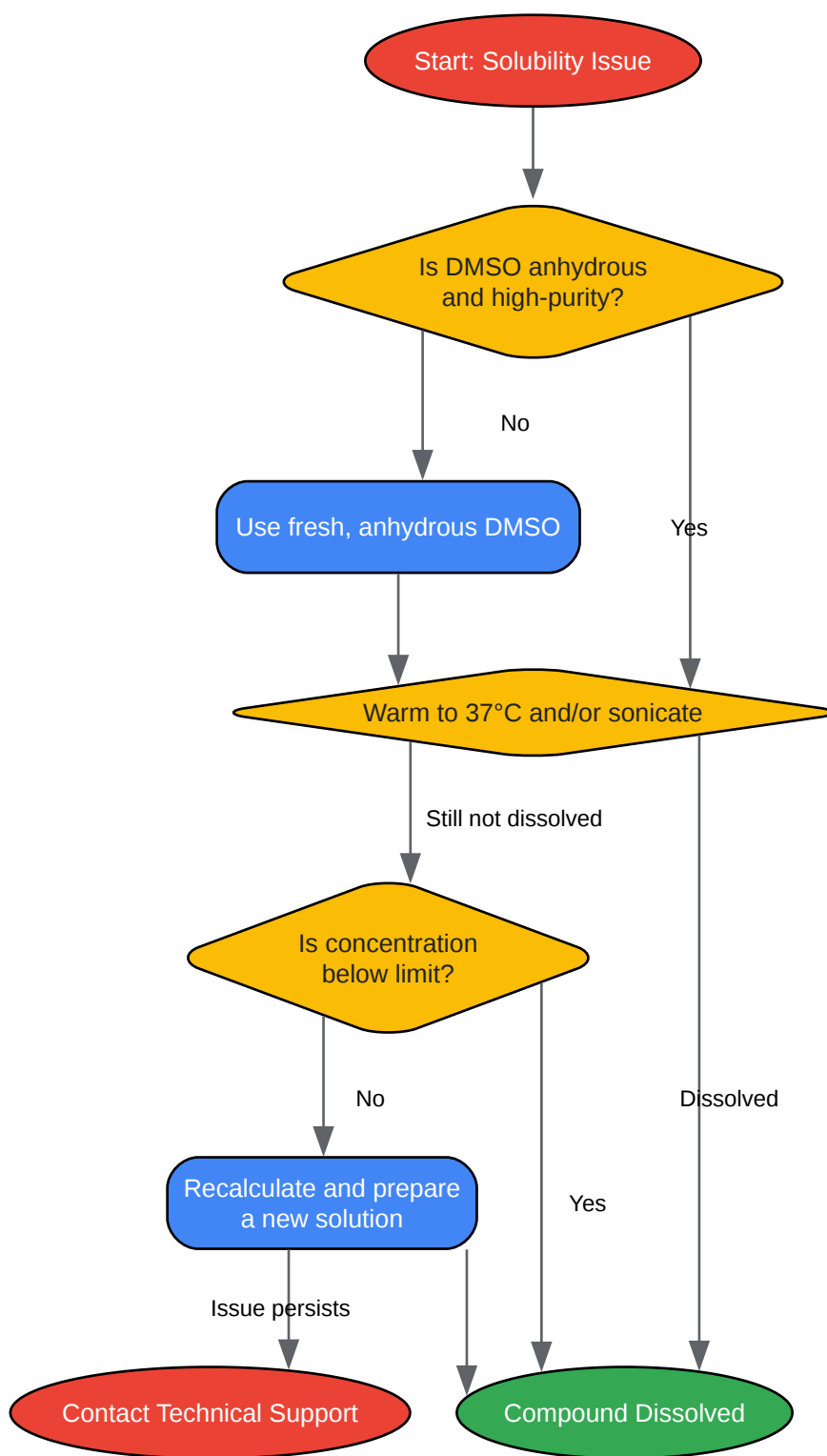
A6: For most in vitro cell culture experiments, the final concentration of DMSO should not exceed 0.1% to avoid solvent-induced cellular toxicity or off-target effects[2]. If a higher concentration is necessary, it is essential to run a vehicle control experiment to assess the effect of the solvent on the cells[2].

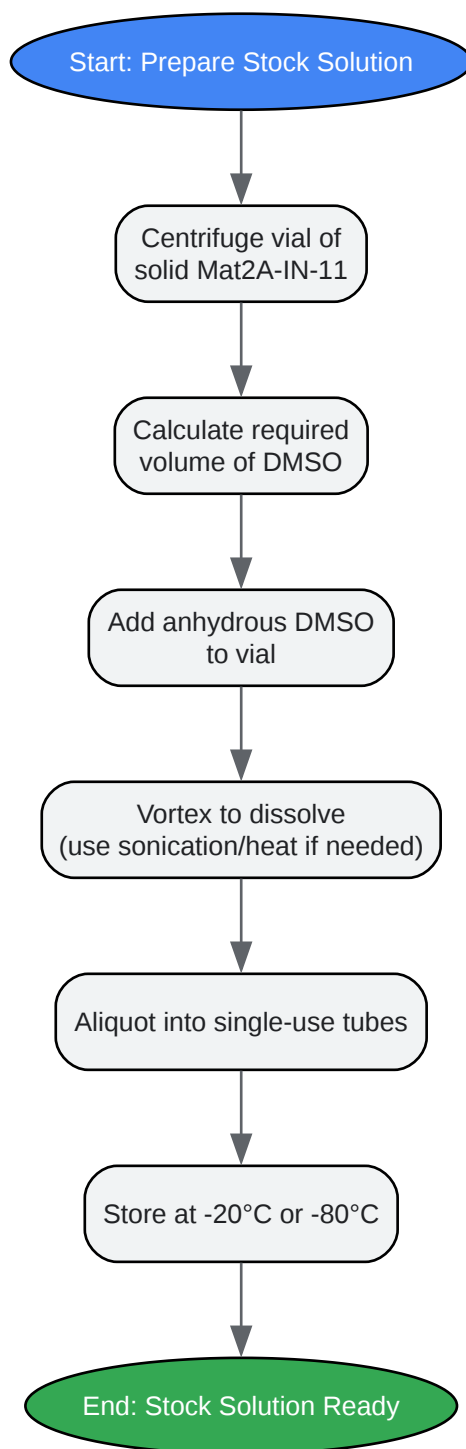
## Troubleshooting Guide

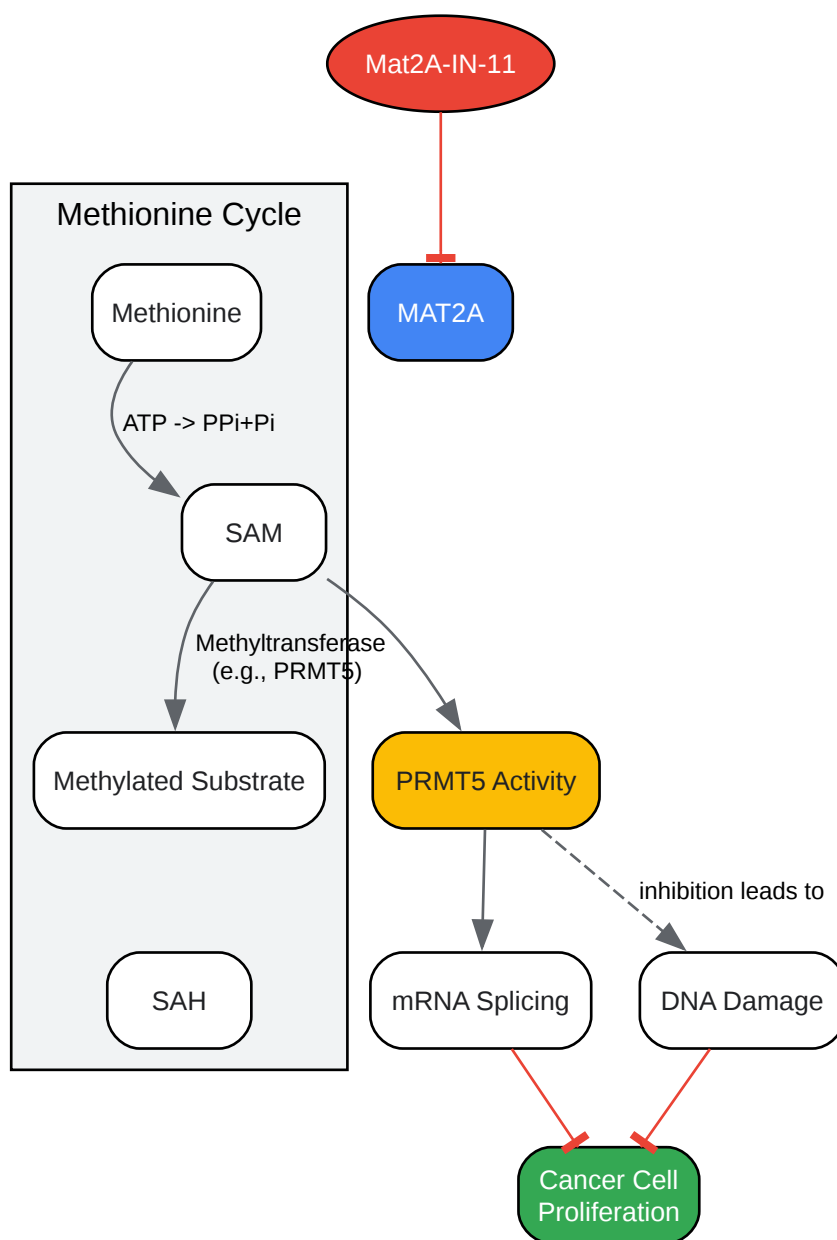
Q: I'm having trouble dissolving **Mat2A-IN-11** in DMSO. What should I do?

A: If you encounter solubility issues, consider the following steps:

- **Verify DMSO Quality:** Ensure you are using high-purity, anhydrous DMSO. Old or improperly stored DMSO can absorb moisture, which negatively affects solubility[3][5].
- **Apply Gentle Heat:** Warm the solution to 37°C.
- **Use Sonication:** Place the vial in an ultrasonic bath for a short period to aid dissolution[2][4].
- **Check Concentration:** Re-confirm that you are not attempting to prepare a solution above the compound's solubility limit.







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